

Application Notes and Protocols for Nemiralisib Succinate in Mouse Models

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Compound of Interest

Compound Name: *Nemiralisib Succinate*

Cat. No.: *B15580044*

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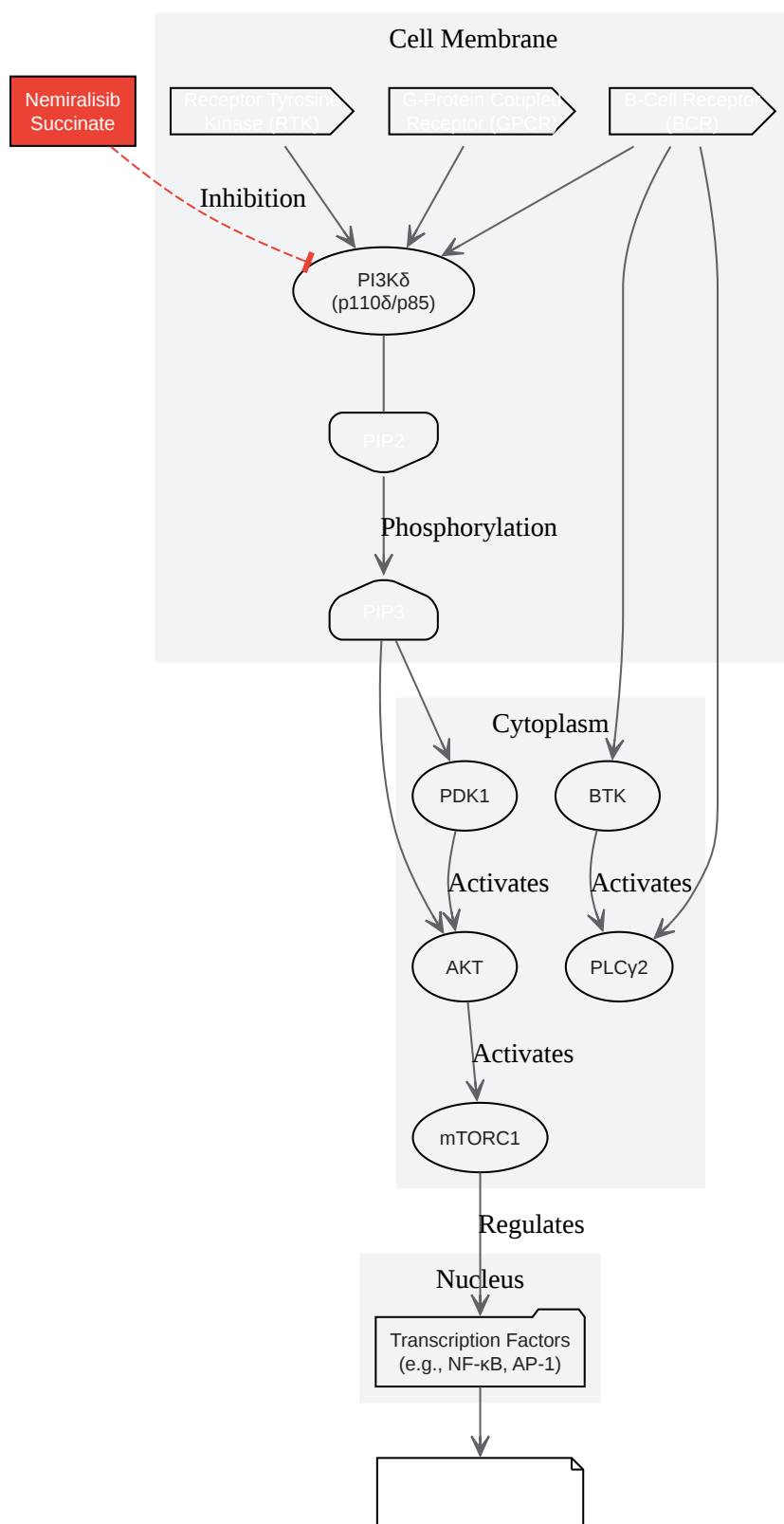
Introduction

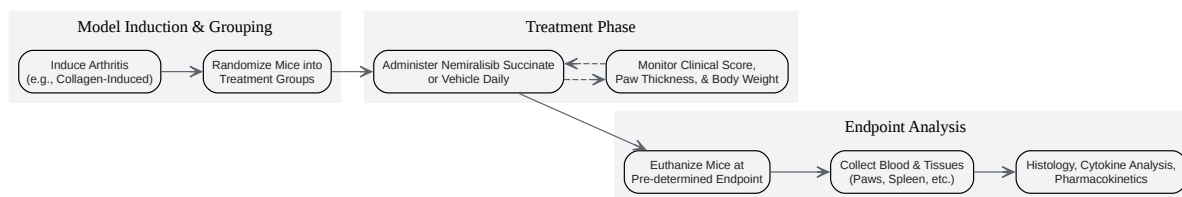
Nemiralisib Succinate, also known as GSK2269557, is a potent and highly selective inhibitor of the phosphoinositide 3-kinase delta (PI3K δ) isoform.^[1] PI3K δ is predominantly expressed in hematopoietic cells and plays a critical role in the activation and function of immune cells, making it a compelling therapeutic target for a range of inflammatory and autoimmune diseases. These application notes provide a comprehensive guide to dosing considerations for **Nemiralisib Succinate** in mouse models of inflammatory diseases, based on its mechanism of action and available preclinical data for other selective PI3K δ inhibitors.

Mechanism of Action

Nemiralisib Succinate targets the p110 δ catalytic subunit of PI3K, a key enzyme in the PI3K/AKT/mTOR signaling pathway. This pathway is crucial for regulating cell proliferation, survival, and differentiation. In immune cells, activation of PI3K δ is essential for B-cell and T-cell receptor signaling, as well as mast cell and neutrophil function. By selectively inhibiting PI3K δ , **Nemiralisib Succinate** can modulate aberrant immune responses implicated in various inflammatory conditions.

Signaling Pathway





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References

- 1. [alpco.com](https://www.alpco.com) [[alpco.com](https://www.alpco.com)]
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